

# Physical properties of 1,4-Dibromo-2,5-diiiodobenzene: melting point, solubility

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## Compound of Interest

Compound Name: 1,4-Dibromo-2,5-diiiodobenzene

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## A Technical Guide to the Physical Properties of 1,4-Dibromo-2,5-diiiodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1,4-Dibromo-2,5-diiiodobenzene**, a halogenated benzene derivative with significant applications in organic synthesis. This document outlines its melting point and solubility characteristics, offering detailed experimental protocols for their determination, which are crucial for its application in the synthesis of pharmaceuticals, dyes, plastics, and functional polymers.[\[1\]](#)

## Core Physical Properties

**1,4-Dibromo-2,5-diiiodobenzene** is a white to almost white crystalline powder at room temperature.[\[2\]](#)[\[3\]](#) Its physical characteristics are pivotal for its handling, purification, and reaction setup in various synthetic applications.

## Melting Point

The melting point of a compound is a critical indicator of its purity. For **1,4-Dibromo-2,5-diiiodobenzene**, the melting point is consistently reported within a narrow range, suggesting a stable crystalline structure.

Property	Value (°C)
Melting Point	163 - 169
Data sourced from multiple chemical suppliers and databases. <a href="#">[2]</a> <a href="#">[3]</a>	

## Solubility

The solubility profile of **1,4-Dibromo-2,5-diiiodobenzene** is characteristic of a non-polar organic compound. It is generally soluble in non-polar organic solvents and insoluble in polar solvents like water. While precise quantitative solubility data is not readily available in the literature, its qualitative solubility has been established in several common solvents.

- Soluble in: Toluene, Chloroform.[\[2\]](#)
- Expected to be soluble in: Other non-polar organic solvents such as benzene, diethyl ether, and dichloromethane, following the "like dissolves like" principle.
- Insoluble in: Water.

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **1,4-Dibromo-2,5-diiiodobenzene**. These protocols are designed to be adaptable for a standard organic chemistry laboratory setting.

### Determination of Melting Point

This protocol is based on the capillary method, a widely used and reliable technique for determining the melting point of a solid organic compound.

Materials:

- **1,4-Dibromo-2,5-diiiodobenzene** sample
- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

**Procedure:**

- Sample Preparation: A small amount of the **1,4-Dibromo-2,5-diiodobenzene** sample is finely ground into a powder using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Rapid Determination (Optional): A preliminary rapid heating is performed to get an approximate melting range. The temperature is increased at a rate of 10-20°C per minute.
- Accurate Determination: A fresh sample is prepared. The apparatus is heated to a temperature approximately 20°C below the estimated melting point. The heating rate is then reduced to 1-2°C per minute.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.

## Determination of Qualitative Solubility

This protocol outlines a systematic approach to determine the solubility of **1,4-Dibromo-2,5-diiodobenzene** in various solvents.

**Materials:**

- **1,4-Dibromo-2,5-diiodobenzene** sample

- A selection of solvents (e.g., water, ethanol, toluene, chloroform, acetone)
- Test tubes and rack
- Spatula
- Vortex mixer (optional)

Procedure:

- Sample Preparation: Approximately 20-30 mg of **1,4-Dibromo-2,5-diiiodobenzene** is placed into a clean, dry test tube.
- Solvent Addition: 1 mL of the first test solvent is added to the test tube.
- Mixing: The test tube is agitated (e.g., by flicking or using a vortex mixer) for 1-2 minutes at room temperature.
- Observation: The mixture is visually inspected to determine if the solid has dissolved completely.
  - Soluble: The solid completely disappears, and the solution is clear.
  - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains.
  - Insoluble: The solid does not appear to dissolve at all.
- Repeat for Other Solvents: Steps 1-4 are repeated for each of the selected solvents.
- Heating (Optional): For solvents in which the compound is sparingly soluble or insoluble at room temperature, the test tube can be gently warmed in a water bath to observe if solubility increases with temperature.

## Synthesis Workflow

The synthesis of **1,4-Dibromo-2,5-diiiodobenzene** typically proceeds from 1,4-dibromobenzene through a multi-step process. The following diagram illustrates a common synthetic route.[\[1\]](#)

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Caption: Synthetic pathway for **1,4-Dibromo-2,5-diiiodobenzene**.

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